

# Handling and storage precautions for acyl chlorides

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

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An In-depth Technical Guide to the Safe Handling and Storage of Acyl Chlorides

## Introduction to Acyl Chlorides

Acyl chlorides (or acid chlorides) are a class of organic compounds characterized by the functional group  $-C(=O)Cl$ .<sup>[1][2]</sup> Their general formula is  $R-COCl$ , where R represents an alkyl or aryl side chain. They are highly reactive derivatives of carboxylic acids, where the hydroxyl (-OH) group is substituted by a chlorine atom.<sup>[1][2][3]</sup> This substitution makes the carbonyl carbon highly electrophilic, rendering acyl chlorides more reactive than other carboxylic acid derivatives like anhydrides or esters.<sup>[1][3][4]</sup>

Lower molecular weight acyl chlorides are typically colorless, volatile liquids that fume in moist air, releasing a pungent, acrid odor due to their reaction with water.<sup>[3][5]</sup> Unlike their parent carboxylic acids, they cannot form hydrogen bonds, which results in significantly lower boiling and melting points.<sup>[1][2]</sup> For instance, acetic acid boils at 118 °C, while acetyl chloride boils at a much lower 51 °C.<sup>[1][2]</sup>

Their high reactivity makes them invaluable reagents in organic synthesis for forming esters, amides, and in Friedel-Crafts acylation reactions. However, this same reactivity necessitates stringent handling and storage precautions to mitigate the significant hazards they pose.

## Hazard Identification and Reactivity

The primary hazards associated with acyl chlorides stem from their high reactivity, corrosivity, and flammability.

## 2.1 Chemical Reactivity

The fundamental reaction pathway for acyl chlorides is nucleophilic acyl substitution.<sup>[3][6]</sup> They react vigorously, often violently, with a wide range of nucleophiles.

- **Hydrolysis:** Acyl chlorides react exothermically with water, including moisture in the air, to produce the corresponding carboxylic acid and corrosive hydrogen chloride (HCl) gas.<sup>[1][7]</sup> This reaction is typically a nuisance rather than an intentional synthesis step and is responsible for the "fuming" appearance of many acyl chlorides.<sup>[1][5]</sup>
- **Reaction with Alcohols and Amines:** They react readily with alcohols to form esters and with ammonia and amines to form amides.<sup>[1][7]</sup> These reactions are also highly exothermic and release HCl.
- **Incompatible Materials:** Acyl chlorides are incompatible with a wide range of substances. Contact with strong bases, oxidizing agents, alcohols, amines, and many metals can lead to violent reactions.<sup>[3][7][8]</sup> They will also attack rubber and some plastics.<sup>[9]</sup>

## 2.2 Health Hazards

- **Corrosivity:** Acyl chlorides are highly corrosive to skin, eyes, and the respiratory tract.<sup>[7][9]</sup> Contact can cause severe chemical burns.<sup>[9][10]</sup>
- **Inhalation:** Inhalation of vapors can severely irritate the nose, throat, and lungs.<sup>[5][9]</sup> High concentrations may lead to a build-up of fluid in the lungs (pulmonary edema), a medical emergency where symptoms can be delayed for 24 to 48 hours.<sup>[5][9]</sup>
- **Lachrymator:** Many low molecular weight acyl chlorides are lachrymators, causing irritation and tearing of the eyes.<sup>[1]</sup>

## 2.3 Physical Hazards

- **Flammability:** Lower molecular weight acyl chlorides are flammable liquids with low flash points.<sup>[3][9]</sup> Their vapors are heavier than air and can travel a considerable distance to an

ignition source and flash back.[5][10]

- Fire and Explosion: Vapors can form explosive mixtures with air.[5][10] Containers may explode when heated.[3][9] In a fire, they decompose to produce highly toxic and corrosive gases, including hydrogen chloride and phosgene.[5][9][11] Water must not be used to extinguish fires involving acyl chlorides, as it will react violently.[9][10]

## Quantitative Data Summary

The physical and safety properties of acyl chlorides vary with their molecular structure. The following tables summarize key data for common acyl chlorides.

Table 1: Physical Properties of Common Acyl Chlorides

Acyl Chloride	IUPAC Name	Formula	Molar Mass (g/mol)	Boiling Point (°C)	Melting Point (°C)	Flash Point (°C)
Acetyl chloride	Ethanoyl chloride	CH <sub>3</sub> COCl	78.50	51 - 52[5][10]	-112[10]	-12[10]
Propanoyl chloride	Propanoyl chloride	CH <sub>3</sub> CH <sub>2</sub> COCl	92.52	80	-94	12
Butyryl chloride	Butanoyl chloride	C <sub>3</sub> H <sub>7</sub> COCl	106.55	102	-89	18
Benzoyl chloride	Benzoyl chloride	C <sub>6</sub> H <sub>5</sub> COCl	140.57	197	-1	72

Data compiled from various sources.[2][3][5][10][12]

Table 2: Hazard Classification for Acetyl Chloride (Example)

Hazard Category	NFPA 704 Rating	GHS Classification
Health	3 (Serious)	Skin Corrosion/Irritation (Category 1B), Serious Eye Damage (Category 1)
Flammability	3 (Serious)	Flammable Liquid (Category 2)
Reactivity/Instability	2 (Moderate)	Reacts violently with water (W symbol)

Data based on acetyl chloride.[3][9]

## Safe Handling and Engineering Controls

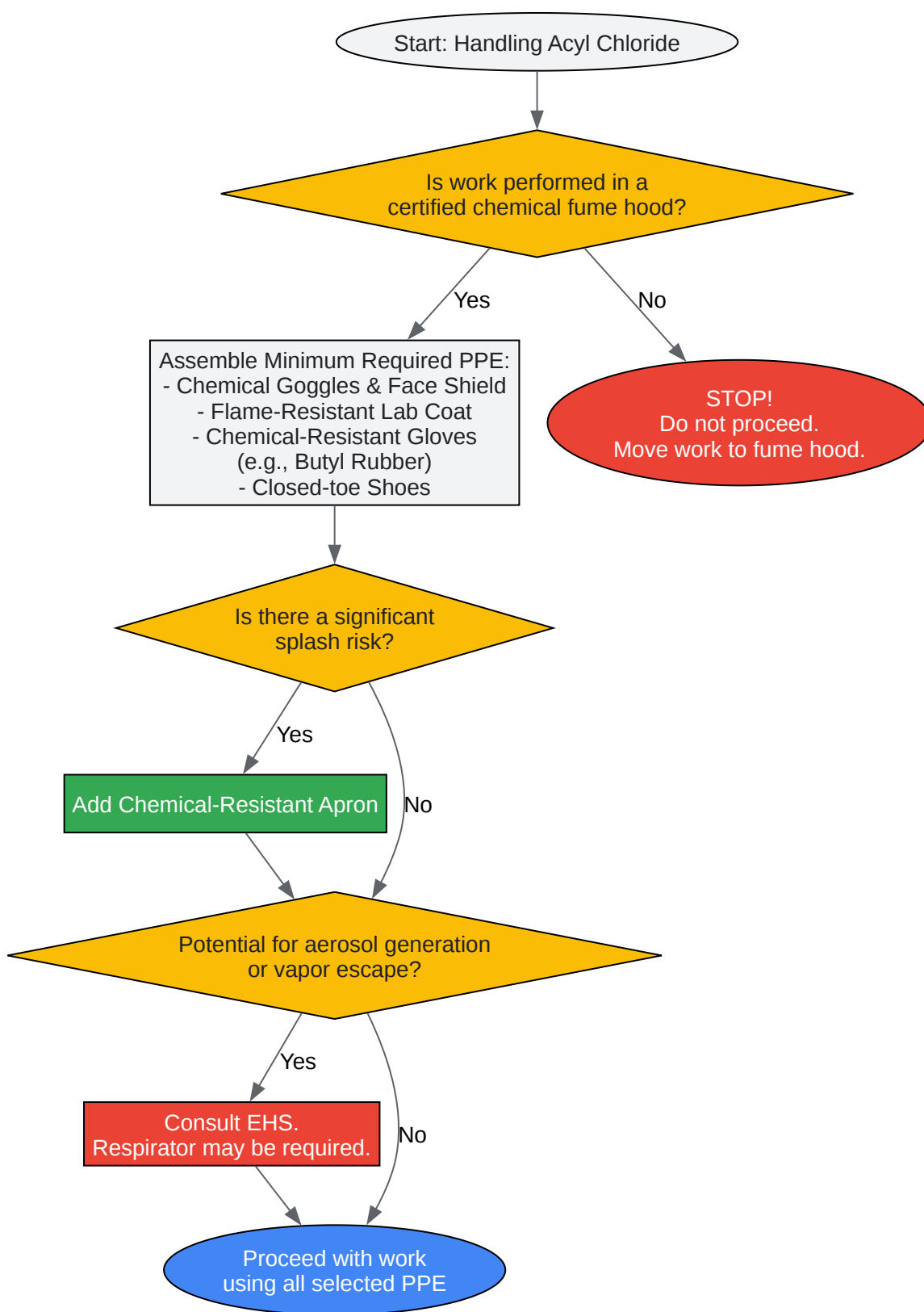
Strict adherence to safety protocols is mandatory when working with acyl chlorides.

- **Engineering Controls:** All manipulations of acyl chlorides must be conducted in a certified chemical fume hood to control exposure to corrosive and flammable vapors.[8] The work area must be well-ventilated.[10]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[8] [10] Use explosion-proof electrical, ventilating, and lighting equipment.[3][10]
- **Static Discharge:** Take precautionary measures against static discharge.[8][10] All containers and transfer equipment should be grounded and bonded.[8][9]
- **Inert Atmosphere:** Handle and store under an inert gas like nitrogen or argon to prevent reaction with atmospheric moisture.[3][8]
- **Tools:** Use only non-sparking tools.[3]
- **Hygiene:** Wash hands thoroughly after handling.[10] Do not eat, drink, or smoke in the work area.[10] Contaminated clothing should be removed immediately.[9]

## Personal Protective Equipment (PPE)

Appropriate PPE is the last line of defense and must be worn at all times when handling acyl chlorides.

- Eye and Face Protection: Wear tightly fitting chemical safety goggles and a full-face shield.  
[4][8]
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves. Butyl rubber is often recommended. Nitrile or neoprene may also be suitable, but glove breakthrough times should be verified with the manufacturer.[7][8]
  - Lab Coat: A fire/flammable-resistant lab coat that is fully buttoned is required.[8]
  - Body Protection: Wear full-length pants and closed-toe shoes made of a non-porous material.[8]
- Respiratory Protection: If there is a risk of exceeding exposure limits, a full-face respirator with appropriate cartridges should be used as a backup to engineering controls.[8]  
Respirator use must comply with a formal respiratory protection program.



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Figure 1. Decision workflow for selecting appropriate Personal Protective Equipment (PPE).

## Storage Requirements

Proper storage is critical to maintain the stability of acyl chlorides and prevent hazardous situations.

- **Location:** Store in a cool, dry, well-ventilated area designated for flammable and corrosive liquids.[\[7\]](#)[\[8\]](#)
- **Conditions:** Keep containers tightly closed to prevent contact with moisture.[\[7\]](#)[\[8\]](#) Containers that have been opened must be carefully resealed and kept upright.[\[8\]](#) Protect from sunlight and heat.[\[8\]](#)[\[10\]](#)
- **Incompatibles:** Store away from incompatible materials such as water, alcohols, strong bases, oxidizing materials, and metals.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Inert Atmosphere:** For long-term storage or for highly reactive acyl chlorides, storing under an inert atmosphere (e.g., nitrogen) is recommended.[\[3\]](#)[\[8\]](#)

## Spill, Emergency, and Disposal Procedures

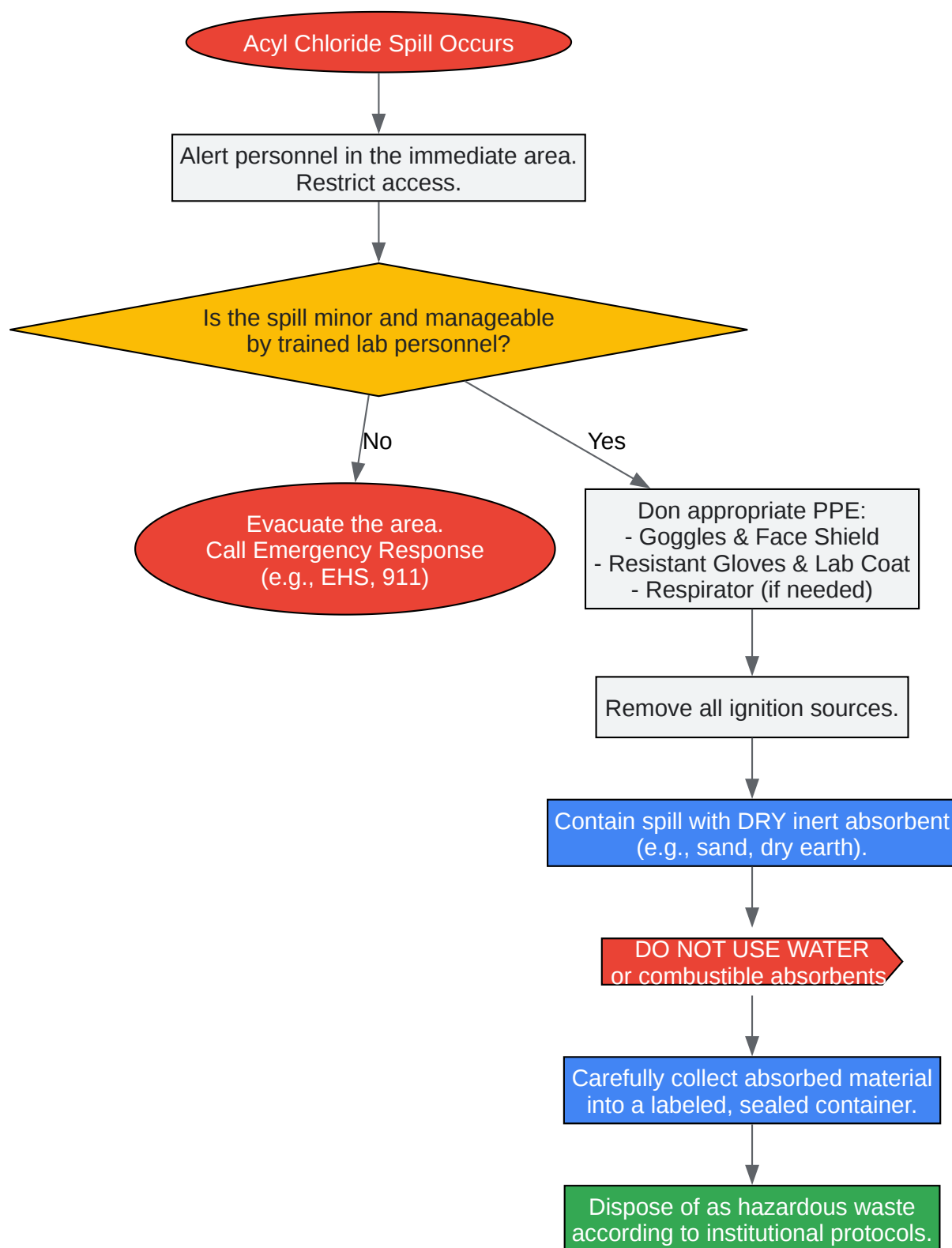
### 7.1 Spill Response

In the event of a spill, immediate and appropriate action is required.

- **Evacuate and Isolate:** Notify all personnel in the area and restrict access.[\[8\]](#)
- **Eliminate Ignition Sources:** Immediately extinguish all flames, turn off equipment, and prevent any sparks.[\[8\]](#)
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Assess and Protect:** Review the Safety Data Sheet (SDS). Do not attempt cleanup without the appropriate PPE, including respiratory protection if necessary.[\[8\]](#)
- **Containment:** For small spills, contain the liquid with a dry, inert absorbent material such as sand, diatomaceous earth, or a universal binder.[\[10\]](#)[\[11\]](#)[\[13\]](#) **DO NOT USE WATER OR COMBUSTIBLE MATERIALS LIKE SAWDUST.**

- Cleanup: Carefully sweep or shovel the absorbent material into a suitable, sealable container for disposal.[\[13\]](#)
- Decontaminate: Clean the spill area thoroughly.





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Figure 2. Step-by-step flowchart for responding to an acyl chloride spill.

## 7.2 First Aid

- Inhalation: Remove the person to fresh air. Seek immediate medical attention. If breathing has stopped, provide artificial respiration (avoiding mouth-to-mouth).[\[8\]](#)[\[9\]](#)
- Skin Contact: Immediately remove contaminated clothing. Flush skin with large amounts of soap and water for at least 15-30 minutes. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 30 minutes, lifting the upper and lower eyelids. Remove contact lenses if possible. Seek immediate medical attention.[\[9\]](#)
- Ingestion: DO NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)[\[8\]](#)

## 7.3 Waste Disposal

All acyl chloride waste, including contaminated absorbents and PPE, must be treated as hazardous waste.[\[8\]](#)[\[9\]](#) Place waste in a tightly sealed, properly labeled container.[\[8\]](#) Dispose of contents and containers in accordance with all local, regional, and national regulations.[\[11\]](#)

# Experimental Protocols for Hazard Assessment

Assessing the thermal and reactive hazards of acyl chlorides, especially new or uncharacterized ones, is crucial for safe process development.

## 8.1 Protocol: Thermal Stability Assessment using Differential Scanning Calorimetry (DSC)

This protocol is based on the principles of ASTM E537, a standard test method for determining the thermal stability of chemicals.[\[1\]](#)[\[13\]](#)

- Objective: To detect the presence of exothermic reactions (decomposition), estimate the temperature at which they initiate (onset temperature), and measure the energy released (enthalpy of decomposition).
- Methodology:

- Apparatus: A Differential Scanning Calorimeter (DSC) capable of controlled heating and measuring differential heat flow. High-pressure crucibles are necessary for volatile or gas-producing substances like acyl chlorides.[1]
- Sample Preparation: In a controlled environment (e.g., a glove box with an inert atmosphere), carefully weigh 1-5 mg of the acyl chloride sample into a high-pressure DSC crucible.
- Sealing: Hermetically seal the crucible to contain any pressure generated during the experiment. Prepare an identical, empty sealed crucible to serve as a reference.
- Instrument Setup: Place the sample and reference crucibles into the DSC cell. Purge the cell with an inert gas (e.g., nitrogen). Pressurize the cell if needed to prevent boiling before decomposition.[13]
- Thermal Program: Heat the sample at a constant rate, typically 5-10 °C/min, over a relevant temperature range (e.g., 30 °C to 400 °C).[10]
- Data Acquisition: Record the differential heat flow between the sample and the reference as a function of temperature.
- Analysis: Analyze the resulting thermogram. An upward peak (endotherm) typically indicates melting or boiling. A sharp downward peak (exotherm) indicates a decomposition reaction. Determine the extrapolated onset temperature and the integrated area of the exotherm to calculate the enthalpy of reaction ( $\Delta H$ ).[10]
- Interpretation: A low onset temperature and/or a high enthalpy of decomposition indicate a significant thermal hazard. This data is critical for defining safe operating and storage temperatures.

## 8.2 Protocol: Qualitative Assessment of Hydrolysis Reactivity

- Objective: To observe and compare the relative reactivity of different acyl chlorides with water in a controlled setting. Warning: This experiment should only be performed by trained professionals behind a blast shield inside a chemical fume hood.
- Methodology:

- Apparatus: Small beaker or test tube, thermometer or thermal camera, magnetic stirrer and stir bar, dropper or syringe.
- Setup: Place a small, measured volume (e.g., 10 mL) of room-temperature deionized water into the beaker and begin gentle stirring. Position the thermometer or thermal camera to monitor the water temperature.
- Reaction: Add a small, single drop of the acyl chloride to the water.
- Observation: Record all observations immediately:
  - Fume Production: Note the extent and color of any fumes (HCl gas).<sup>[14]</sup>
  - Temperature Change: Record the maximum temperature increase.
  - Audible/Visual Cues: Note any hissing, sputtering, or rapid dissolution.
  - Reaction Vigor: Qualitatively describe the reaction as instantaneous, rapid, moderate, or slow.
- Comparison: Repeat the exact procedure with different acyl chlorides to compare their relative reactivity under identical conditions.
- Interpretation: A more vigorous reaction, characterized by a larger and faster temperature spike and more rapid HCl evolution, indicates higher hydrolytic reactivity. This information is useful for understanding the required level of protection from atmospheric moisture.

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## References

- 1. fauske.com [fauske.com]
- 2. Acyl chloride - Wikipedia [en.wikipedia.org]

- 3. benchchem.com [benchchem.com]
- 4. chemrevise.org [chemrevise.org]
- 5. chemguide.co.uk [chemguide.co.uk]
- 6. Reactions of Acid Chlorides (ROCl) with Nucleophiles - Chemistry Steps [chemistrysteps.com]
- 7. chemistrystudent.com [chemistrystudent.com]
- 8. Standard Test Method for Heat of Reaction of Thermally Reactive Materials by Differential Scanning Calorimetry | Testing Standard | WJE [wje.com]
- 9. apps.dtic.mil [apps.dtic.mil]
- 10. store.astm.org [store.astm.org]
- 11. researchgate.net [researchgate.net]
- 12. scienceinfo.com [scienceinfo.com]
- 13. store.astm.org [store.astm.org]
- 14. chemguide.co.uk [chemguide.co.uk]
- To cite this document: BenchChem. [Handling and storage precautions for acyl chlorides]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280455#handling-and-storage-precautions-for-acyl-chlorides]

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